

Proper Disposal of 3-Vinylphenol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Vinylphenol

Cat. No.: B127234

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This guide provides essential safety and logistical information for the proper disposal of **3-Vinylphenol**, ensuring the protection of both laboratory personnel and the environment.

Immediate Safety and Handling Precautions:

3-Vinylphenol is a hazardous chemical that requires careful handling. It is known to be harmful if swallowed, in contact with skin, or inhaled, and can cause skin and serious eye irritation.^[1] It is also sensitive to air and heat and may polymerize, especially when exposed to light.^[2] Therefore, it is crucial to store **3-Vinylphenol** in a cool, dark, and well-ventilated area, preferably in a freezer at -20°C under an inert atmosphere.^[2] Always wear appropriate personal protective equipment (PPE), including nitrile gloves, safety goggles, and a lab coat, when handling this compound. All work with **3-Vinylphenol** should be conducted in a fume hood to avoid inhalation of vapors.^[2]

Quantitative Hazard and Exposure Data

For quick reference, the following table summarizes key hazard information for **3-Vinylphenol**.

Hazard Classification	GHS Hazard Statement	Precautionary Statement Codes
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264, P270, P301+P312, P330, P501
Skin Irritation (Category 2)	H315: Causes skin irritation	P264, P280, P302+P352, P321, P332+P313, P362
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501

Data sourced from multiple chemical suppliers and safety data sheets.

Step-by-Step Disposal Procedure

The disposal of **3-Vinylphenol** must be carried out in accordance with local, state, and federal regulations. It is classified as hazardous waste and must not be disposed of down the drain or in regular trash. The primary method for disposal is through a licensed chemical waste disposal facility.

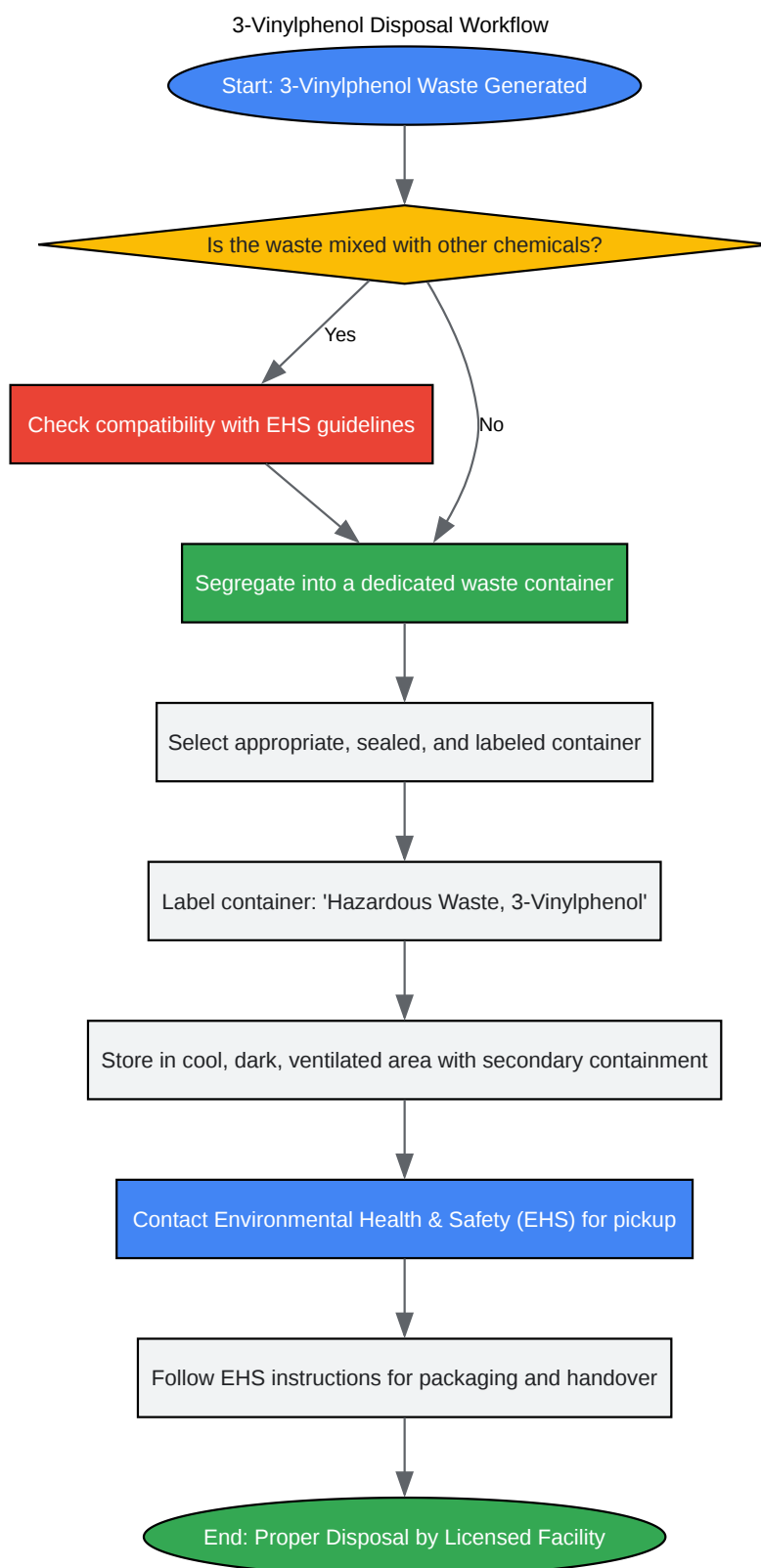
Experimental Protocol for Waste Preparation:

- Segregation: Do not mix **3-Vinylphenol** waste with other chemical waste streams unless compatibility has been confirmed. Incompatible materials can lead to dangerous reactions. It should be kept separate from strong oxidizing agents.^[2]
- Containerization:
 - Use a dedicated, properly labeled, and leak-proof container for collecting **3-Vinylphenol** waste. The container should be made of a compatible material (e.g., amber glass or a suitable plastic) and have a secure screw-on cap.

- The container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**3-Vinylphenol**." Avoid using abbreviations.
- Waste Collection:
 - Collect all materials contaminated with **3-Vinylphenol**, including unused product, solutions, and contaminated lab supplies (e.g., pipette tips, gloves, and absorbent paper), in the designated hazardous waste container.
 - For liquid waste, ensure the container is not filled to more than 90% capacity to allow for vapor expansion.
- Storage of Waste:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and cool secondary containment bin away from heat and sources of ignition.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to schedule a pickup.
 - Provide them with a complete and accurate description of the waste, including its composition and quantity.
 - Follow all instructions provided by the EHS office or the disposal contractor for packaging and labeling the waste for transport.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **3-Vinylphenol** waste.



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References

- 1. Phenol, 3-ethenyl- | C₈H₈O | CID 3013921 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Vinylphenol (CAS 620-18-8) For Research [benchchem.com]
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Phone: (601) 213-4426

Email: info@benchchem.com